

2-Bromoterephthalic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromoterephthalic acid

Cat. No.: B1265625

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An In-depth Technical Guide to 2-Bromoterephthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromoterephthalic acid**, a key building block in synthetic chemistry. With applications ranging from the development of advanced materials to its potential as an intermediate in pharmaceuticals, this document serves as a critical resource for professionals in research and drug development. All quantitative data is summarized for clarity, and detailed experimental protocols are provided.

Core Chemical Identifiers and Properties

2-Bromoterephthalic acid, a substituted aromatic dicarboxylic acid, is a valuable intermediate in organic synthesis. Its chemical identity and core physicochemical properties are summarized below.

Identifier	Value
CAS Number	586-35-6 [1] [2] [3] [4]
Molecular Formula	C ₈ H ₅ BrO ₄ [1] [3] [4]
Molecular Weight	245.03 g/mol [1] [3]
IUPAC Name	2-bromobenzene-1,4-dicarboxylic acid [4]
Synonyms	2-Bromo-1,4-benzenedicarboxylic acid, Bromoterephthalic acid [2]

Physicochemical Property	Value
Melting Point	295-297 °C (lit.)
Appearance	White to off-white crystalline solid
Solubility	Limited solubility in water; soluble in polar organic solvents like DMF and DMSO.
pKa (Predicted)	2.44 ± 0.10

Synthesis of 2-Bromoterephthalic Acid: An Experimental Protocol

The synthesis of **2-Bromoterephthalic acid** is commonly achieved through the oxidation of 2-bromo-1,4-dimethylbenzene. The following protocol details a representative experimental procedure.

Materials:

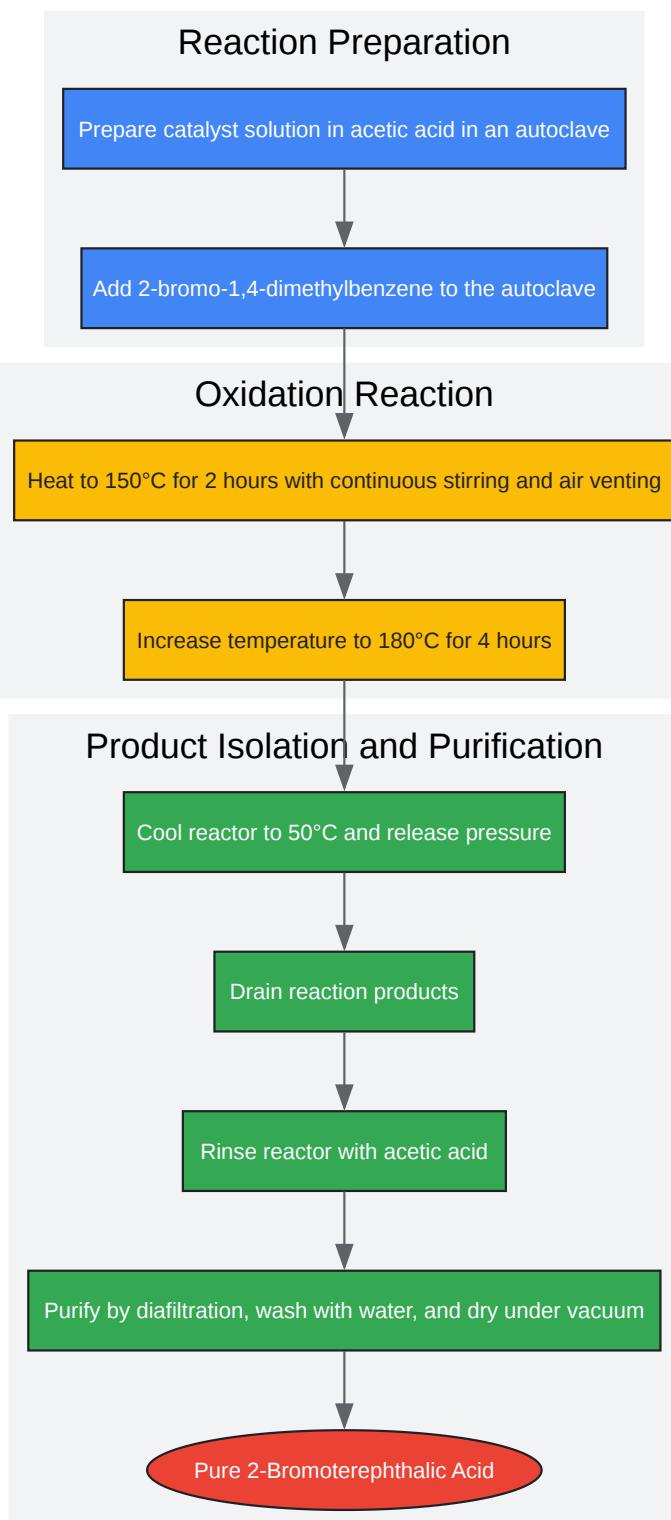
- 2-bromo-1,4-dimethylbenzene
- Cobalt(II) acetate tetrahydrate
- Manganese(II) acetate tetrahydrate
- Zirconium(IV) acetate

- Sodium bromide
- 97% Acetic acid solution
- Pressurized reactor (autoclave) with internal cooling coil and reflux condenser

Procedure:

- Reaction Setup: In a stirred autoclave, a mixture of cobalt(II) acetate tetrahydrate (0.625 mmol), manganese(II) acetate tetrahydrate (0.625 mmol), zirconium(IV) acetate (0.15 mmol), and sodium bromide (0.525 mmol) is prepared in 500 g of a 97% acetic acid solution.
- Addition of Starting Material: To this solution, 2-bromo-1,4-dimethylbenzene (541 mmol) is added.
- Reaction Conditions: The mixture is stirred continuously to ensure optimal gas mixing. The reactor is heated to 150 °C for 2 hours, and then the temperature is increased to 180 °C for an additional 4 hours. Throughout the heating process, the air is continuously vented at a back pressure of 400 psig (2.76 MPa).
- Work-up: Upon completion, the reactor is cooled to 50°C, and the pressure is slowly released. The reaction products are drained.
- Purification: The reactor is rinsed with acetic acid to collect any residual product. The collected solid is purified by diafiltration, washed with water, and dried under a vacuum to yield **2-Bromoterephthalic acid** as a white solid.

Synthesis Workflow of 2-Bromoterephthalic Acid

[Click to download full resolution via product page](#)Synthesis Workflow of **2-Bromoterephthalic Acid**

Applications in Research and Development

2-Bromoterephthalic acid is a versatile building block, primarily utilized in the synthesis of Metal-Organic Frameworks (MOFs). Its bifunctional nature, possessing both carboxylic acid groups for coordination and a bromine atom for post-synthetic modification, makes it a valuable linker for creating functional materials.

Metal-Organic Framework (MOF) Synthesis

The following is a generalized protocol for the synthesis of a zirconium-based MOF using **2-Bromoterephthalic acid** as the organic linker.

Materials:

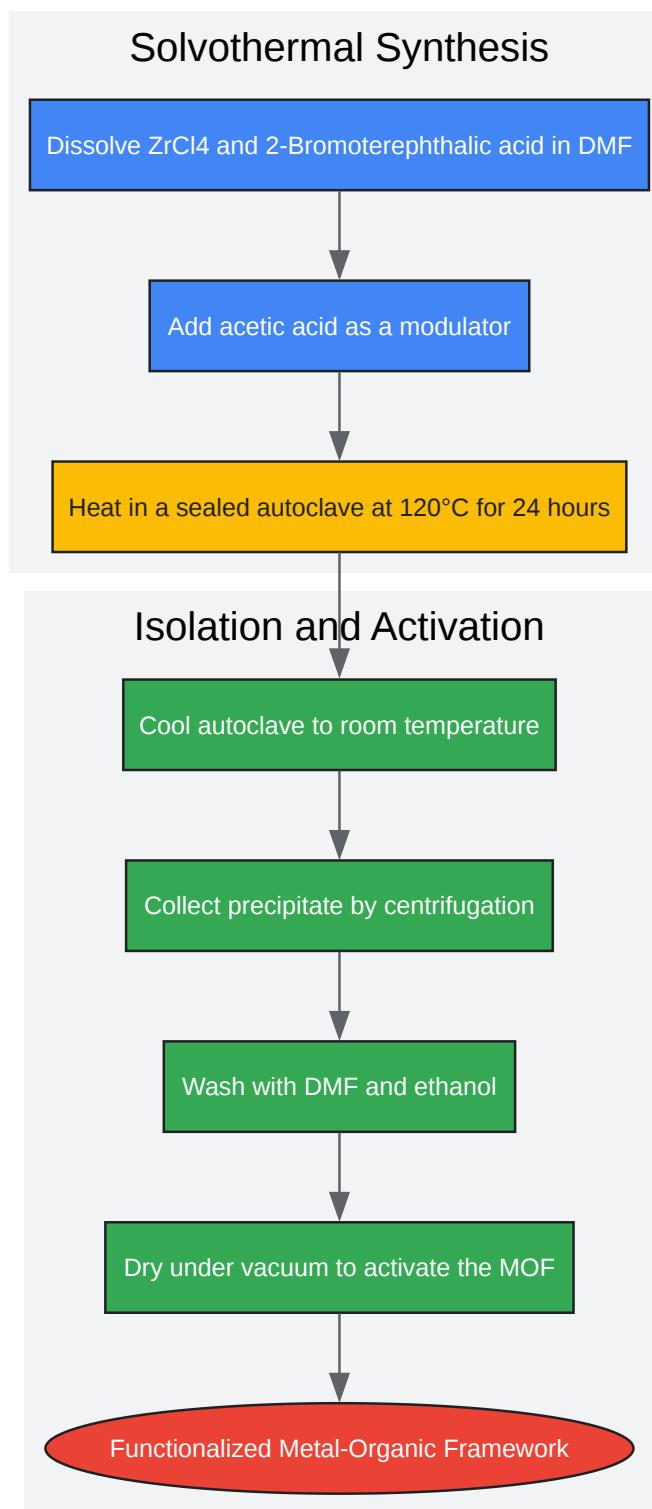
- Zirconium(IV) chloride (ZrCl_4)
- **2-Bromoterephthalic acid**
- N,N-Dimethylformamide (DMF)
- Acetic acid (modulator)
- Teflon-lined autoclave

Procedure:

- Solution Preparation: In a Teflon-lined autoclave, dissolve ZrCl_4 (0.5 mmol) and **2-Bromoterephthalic acid** (0.5 mmol) in 12.5 mL of DMF.
- Addition of Modulator: Add 1.5 mL of acetic acid to the solution. Acetic acid acts as a modulator to control crystal growth.
- Solvothermal Synthesis: Seal the autoclave and heat it in an oven at 120 °C for 24 hours.
- Isolation and Washing: After cooling to room temperature, the precipitate is collected by centrifugation. The product is washed with DMF and then with ethanol to remove unreacted starting materials.

- Activation: The synthesized MOF is dried under a vacuum to remove solvent molecules from the pores.

Experimental Workflow for MOF Synthesis



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Experimental Workflow for MOF Synthesis

Role in Drug Development

While **2-Bromoterephthalic acid** is not typically a pharmacologically active compound itself, it serves as an important intermediate in the synthesis of more complex molecules with potential therapeutic applications. The presence of the bromine atom and two carboxylic acid groups provides reactive handles for diverse chemical transformations, making it a valuable scaffold in medicinal chemistry. Its derivatives can be explored for applications such as linkers in Proteolysis Targeting Chimeras (PROTACs), which are a novel therapeutic modality for targeted protein degradation.

Safety and Handling

2-Bromoterephthalic acid is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statement	Description
H301	Toxic if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Measures:

- Wear protective gloves, clothing, eye, and face protection.
- Use only in a well-ventilated area.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Store in a well-ventilated place. Keep the container tightly closed.

- Store locked up.

In case of exposure, seek immediate medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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